

Introduction: The Significance of a Key Intermediate

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Compound of Interest

Compound Name: *3-Bromo-4-fluoroaniline*

Cat. No.: *B1273062*

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3-Bromo-4-fluoroaniline is a halogenated aromatic amine that serves as a pivotal building block in modern organic synthesis.^[1] Its unique substitution pattern makes it a valuable precursor for creating more complex molecules, particularly active pharmaceutical ingredients (APIs) and advanced agrochemicals.^{[2][3][4][5]} In any synthetic workflow, the physical properties of the starting materials are the bedrock of reproducibility and quality. The melting point, in particular, is a rapid and reliable indicator of identity and purity. An incongruous melting point can signal the presence of impurities, residual solvents, or even an incorrect substance, saving invaluable time and resources by preventing the progression of a flawed synthetic route.

Core Physicochemical Properties

A precise understanding of the physical constants of **3-Bromo-4-fluoroaniline** is essential for its handling, reaction setup, and purification. The key properties are summarized below.

Property	Value	Source(s)
CAS Number	656-64-4	[2] [6] [7]
Molecular Formula	C ₆ H ₅ BrFN	[2] [7] [8]
Molecular Weight	190.01 g/mol	[3] [7]
Melting Point	27.0 – 36.0 °C	[2] [3] [8]
Boiling Point	235 °C	[3] [8]
Appearance	White to light yellow or green crystalline powder, lumps, or fused solid	[2] [3] [4]
Solubility	Insoluble in water	[3] [5]

The observed melting point range of 27-36°C is relatively low, indicating that the material may exist as a fused solid or even a liquid in warmer laboratory environments. This variability also highlights a critical concept: the melting "point" is often a "range." For a highly pure, crystalline substance, this range should be narrow (typically < 1.5 °C). A broad melting range is a classic indicator of impurities, which disrupt the crystal lattice of the solid and cause it to melt at a lower, broader temperature range—a phenomenon known as melting point depression.

Experimental Protocol: High-Fidelity Melting Point Determination

The capillary method remains the gold standard for determining the melting point of a crystalline solid in a research setting. Its accuracy is contingent upon meticulous sample preparation and procedural execution.

Objective: To accurately determine the melting range of a **3-Bromo-4-fluoroaniline** sample to assess its purity.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp, Stuart SMP10, or similar)

- Thin-walled capillary tubes (sealed at one end)
- Spatula
- Mortar and pestle

Protocol:

- Sample Preparation:
 - Rationale: A finely powdered, homogenous sample ensures uniform heat transfer. Large crystals can pack unevenly, leading to an inaccurate and broad melting range.
 - Procedure: Place a small amount of the **3-Bromo-4-fluoroaniline** sample onto a clean, dry watch glass. If the crystals are large, gently grind them into a fine powder using a mortar and pestle. The sample must be completely dry, as residual solvent will act as an impurity and depress the melting point.
- Loading the Capillary Tube:
 - Rationale: A properly packed sample of 2-3 mm height provides a clear visual transition from solid to liquid without creating a thermal lag.
 - Procedure: Tap the open end of a capillary tube into the powdered sample. A small plug of material will enter the tube. Invert the tube and tap its sealed end gently on a hard surface to pack the solid into the bottom. Repeat until the packed sample height is 2-3 mm.
- Measurement:
 - Rationale: A slow heating rate (1-2 °C per minute) near the expected melting point is crucial for allowing the system to remain in thermal equilibrium, ensuring a precise measurement.
 - Procedure:
 - Place the loaded capillary tube into the heating block of the melting point apparatus.

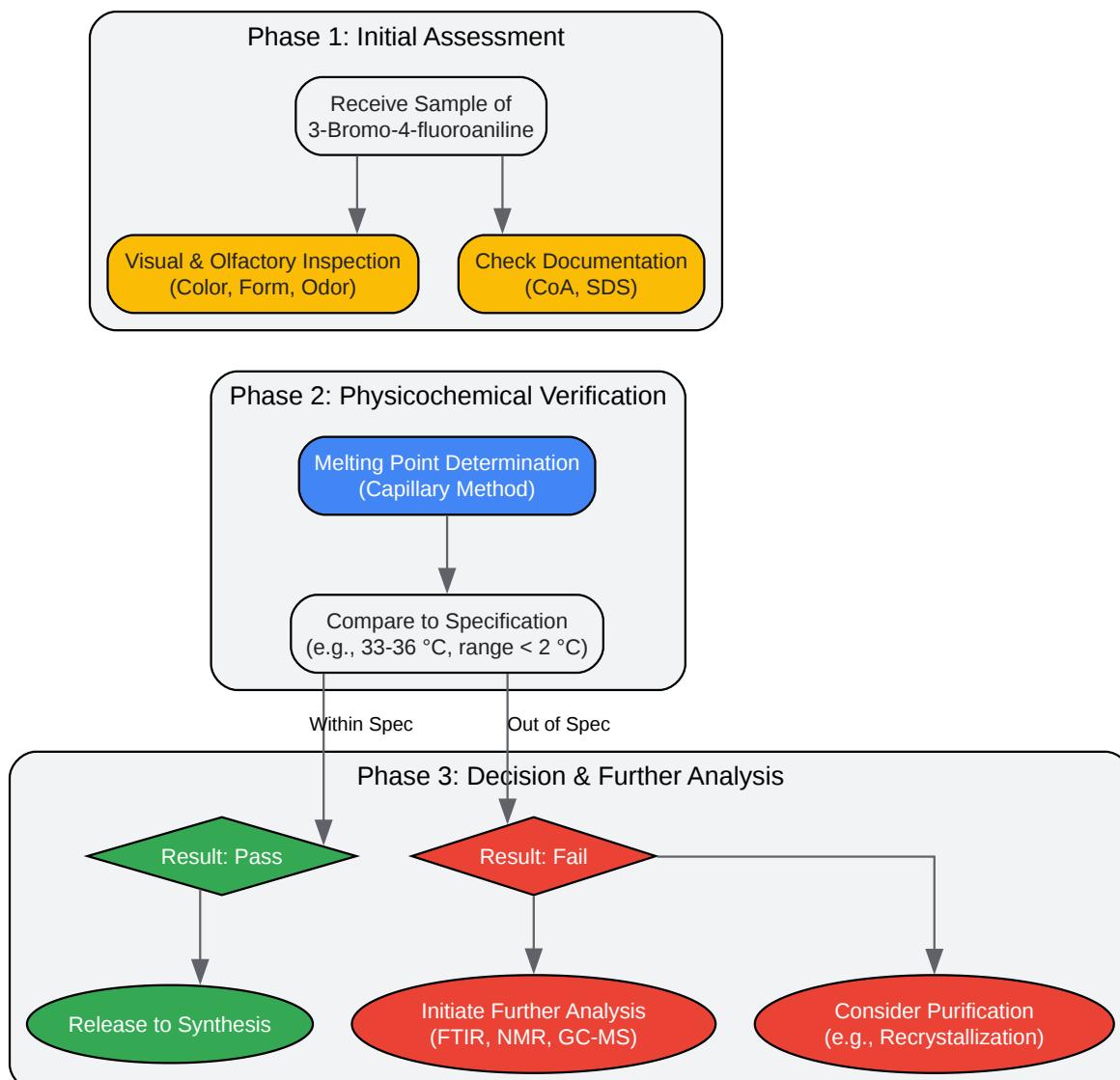
- If the approximate melting point is unknown, perform a rapid preliminary measurement by heating at a rate of 10-15 °C/min to identify a rough range.
- For the precise measurement, allow the apparatus to cool to at least 15 °C below the anticipated melting point. Begin heating at a rate of no more than 1-2 °C/min.

• Observation and Recording:

- Rationale: The melting range provides more information than a single point. The onset of melting indicates the presence of impurities, while the completion of melting reflects the bulk sample's properties.
- Procedure:
 - Record the temperature (T_1) at which the first drop of liquid appears.
 - Record the temperature (T_2) at which the last crystal melts and the entire sample becomes a clear liquid.
 - Report the result as a melting range ($T_1 - T_2$). A pure sample should exhibit a sharp range (e.g., 34.0-35.0 °C). A range of 32-35 °C would suggest the presence of impurities.

Workflow for Incoming Material Qualification

A self-validating system is essential for ensuring the quality of starting materials in a regulated or research-intensive environment. The following workflow illustrates a logical process for qualifying a new batch of **3-Bromo-4-fluoroaniline**.

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Caption: Workflow for the qualification of an incoming **3-Bromo-4-fluoroaniline** sample.

Purification by Recrystallization

If a sample of **3-Bromo-4-fluoroaniline** exhibits a low or broad melting point, purification is necessary. Recrystallization is a powerful technique for purifying solids based on differences in

solubility between the compound of interest and its impurities in a given solvent at different temperatures. A synthesis procedure for this compound notes purification via silica gel column chromatography using toluene, which suggests toluene may be a suitable solvent for recrystallization.[3][5]

Objective: To purify **3-Bromo-4-fluoroaniline** to obtain a sample with a sharp, well-defined melting point.

Protocol:

- Solvent Selection: Choose a solvent in which **3-Bromo-4-fluoroaniline** is sparingly soluble at room temperature but highly soluble at the solvent's boiling point. Toluene or a mixed-solvent system like ethanol/water could be effective candidates.
- Dissolution: Place the impure solid in an Erlenmeyer flask. Add a minimal amount of the chosen solvent and heat the mixture to boiling (using a hot plate and a condenser) with stirring. Continue adding small portions of hot solvent until the solid just dissolves completely.
- Hot Filtration (if necessary): If insoluble impurities are present, perform a hot filtration by passing the hot solution through a fluted filter paper into a pre-warmed flask. This step must be done quickly to prevent premature crystallization.
- Crystallization: Allow the clear filtrate to cool slowly to room temperature. As the solution cools, the solubility of the compound will decrease, and crystals will begin to form. Cooling can be further promoted by placing the flask in an ice bath.
- Isolation and Washing: Collect the crystals by vacuum filtration using a Büchner funnel. Wash the crystals with a small amount of ice-cold solvent to remove any residual soluble impurities.
- Drying: Dry the purified crystals thoroughly in a vacuum oven at a temperature well below the compound's melting point.
- Verification: Determine the melting point of the dried, purified crystals. A successful recrystallization will result in a higher and sharper melting range compared to the starting material.

Safety and Handling

3-Bromo-4-fluoroaniline is a hazardous chemical that requires careful handling to minimize risk.[9]

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including chemical-resistant gloves, safety goggles or a face shield, and a lab coat.[6][9][10]
- Engineering Controls: Handle the compound in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust or vapors.[4][6][9]
- Handling: Avoid contact with skin, eyes, and clothing.[6] Wash hands thoroughly after handling.[9] Do not eat, drink, or smoke in the laboratory.[4][6]
- First Aid:
 - Skin Contact: Immediately wash off with soap and plenty of water.[9][10]
 - Eye Contact: Rinse cautiously with water for several minutes.[8][9]
 - Inhalation: Move the person to fresh air.[6][9][10]
 - Ingestion: Rinse mouth with water and seek immediate medical attention.[9][10]
- Disposal: Dispose of waste and contaminated materials in accordance with local, state, and federal regulations, typically via an approved chemical waste disposal company.[6][9][10]

Conclusion

The melting point of **3-Bromo-4-fluoroaniline** is a fundamental yet critical parameter that provides profound insight into the material's identity and purity. For scientists in drug discovery and chemical development, mastering the technique of melting point determination and understanding its theoretical underpinnings is not merely a procedural task but a cornerstone of scientific integrity and experimental success. By employing systematic workflows for material qualification and purification, researchers can ensure the reliability of their synthetic endeavors, ultimately accelerating the path to innovation.

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